

Spectroscopic Profile of 4-Nonylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Nonylbenzoic acid

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Nonylbenzoic acid**, a compound with applications in materials science and as a synthetic intermediate. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for acquiring such spectra.

Spectroscopic Data Summary

The quantitative spectroscopic data for **4-Nonylbenzoic acid** are summarized in the tables below for clear reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Data for **4-Nonylbenzoic Acid** (400 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.01	d	8.2	2H	Aromatic (ortho to -COOH)
7.26	d	8.2	2H	Aromatic (meta to -COOH)
2.66	t	7.7	2H	Benzylic -CH ₂ -
1.62	m	-	2H	-CH ₂ -
1.20-1.38	m	-	12H	-(CH ₂) ₆ -
0.86	t	6.9	3H	Terminal -CH ₃

Note: The carboxylic acid proton (-COOH) signal is often a broad singlet and may not be distinctly observed due to solvent exchange.

Table 2: ¹³C NMR Data for **4-Nonylbenzoic Acid** (100 MHz, CDCl₃)[1]

Chemical Shift (δ) ppm	Assignment
171.9	Carboxylic Acid (C=O)
149.6	Aromatic (quaternary, C-COOH)
130.4	Aromatic (CH, ortho to -COOH)
128.6	Aromatic (CH, meta to -COOH)
126.7	Aromatic (quaternary, C-alkyl)
36.1	Benzylic -CH ₂ -
31.8	-CH ₂ -
31.1	-CH ₂ -
29.5	-CH ₂ -
29.4	-CH ₂ -
29.3	-CH ₂ -
29.2	-CH ₂ -
22.7	-CH ₂ -
14.1	Terminal -CH ₃

Infrared (IR) Spectroscopy

Table 3: Infrared (IR) Absorption Data for **4-Nonylbenzoic Acid** (Film)[[1](#)]

Wavenumber (cm ⁻¹)	Intensity	Assignment
3072	Medium	Aromatic C-H Stretch
2924, 2852	Strong	Aliphatic C-H Stretch
2669, 2554	Broad	O-H Stretch (Carboxylic Acid)
1683	Strong	C=O Stretch (Carboxylic Acid)
1609, 1575	Medium	Aromatic C=C Stretch
1469, 1424	Medium	C-H Bending
1321, 1290	Strong	C-O Stretch / O-H Bending
945, 859, 758	Medium	C-H Out-of-Plane Bending

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data for **4-Nonylbenzoic Acid** (Electron Ionization)[1]

m/z	Relative Intensity (%)	Assignment
248	56	[M] ⁺ (Molecular Ion)
177	7	[M - C ₅ H ₁₁] ⁺
149	9	[M - C ₇ H ₁₅] ⁺
136	100	[M - C ₈ H ₁₇] ⁺ (Benzylic cleavage)
107	9	
92	38	
57	14	

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **4-Nonylbenzoic acid** (typically 5-10 mg) is dissolved in a deuterated solvent, such as chloroform-d (CDCl_3), in a 5 mm NMR tube.^[2] Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).^{[2][3]} The ^1H and ^{13}C NMR spectra are recorded on a spectrometer, for instance, at a frequency of 400 MHz for protons and 100 MHz for carbon-13.^[1] Data processing involves Fourier transformation of the free induction decay (FID), followed by phase and baseline correction.

Infrared (IR) Spectroscopy

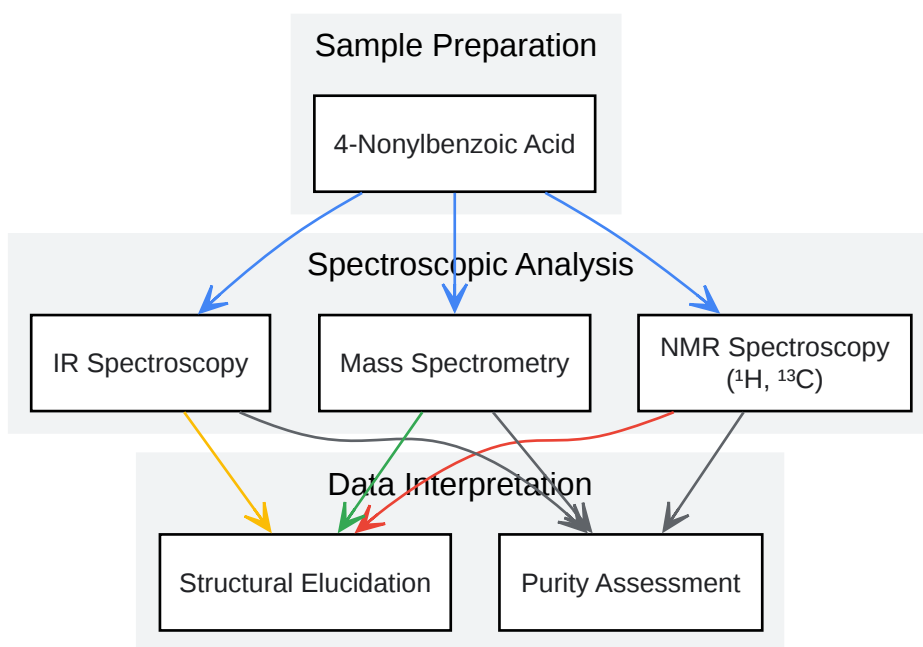
The infrared spectrum can be acquired using a Fourier-Transform Infrared (FTIR) spectrometer.^[4] For a solid sample like **4-Nonylbenzoic acid**, the data can be obtained by preparing a thin film of the material. Alternatively, the Attenuated Total Reflectance (ATR) technique can be used, where the sample is placed in direct contact with a high-refractive-index crystal (e.g., diamond or zinc selenide). The spectrum is typically recorded over a range of $4000\text{-}400\text{ cm}^{-1}$.^[4]

Mass Spectrometry (MS)

For electron ionization (EI) mass spectrometry, a small amount of the sample is introduced into the mass spectrometer, where it is vaporized and bombarded with a high-energy electron beam (typically 70 eV). This causes the molecule to ionize and fragment. The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z). The detector records the abundance of each ion, generating a mass spectrum.^[1]

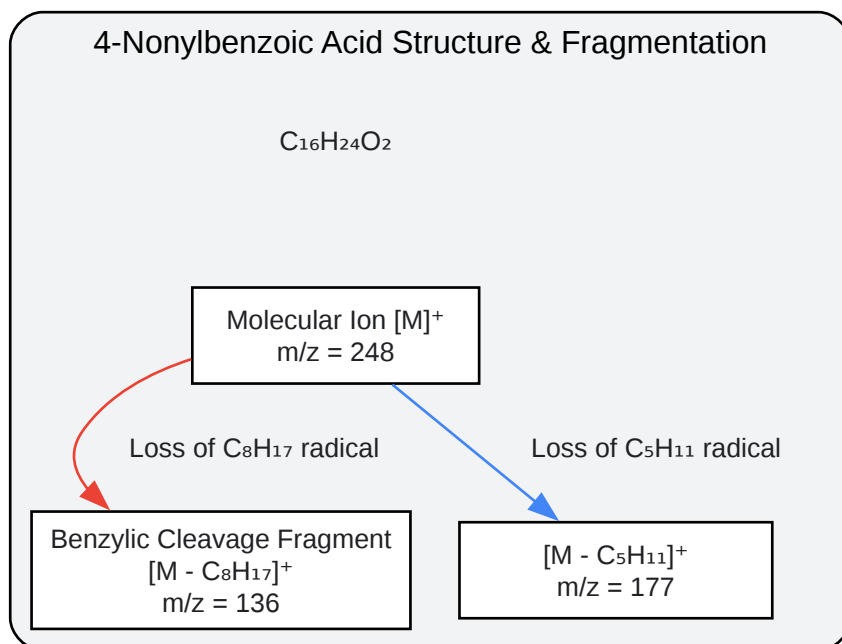
Visualizations

The following diagrams illustrate the workflow for spectroscopic analysis and the chemical structure of **4-Nonylbenzoic acid** with its key mass fragments.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.



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Caption: Structure of **4-Nonylbenzoic acid** and key mass spectrometry fragments.

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